

An In-depth Technical Guide to Allylsuccinic Anhydride

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Compound of Interest

Compound Name: Allylsuccinic anhydride

Cat. No.: B1266719

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Allylsuccinic anhydride is a chemical compound with applications in various fields of research and development, including as a chemical intermediate.^[1] This guide provides core information regarding its molecular properties.

Molecular Properties

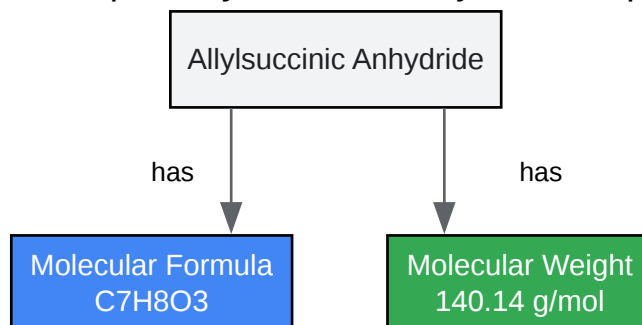
The fundamental characteristics of **allylsuccinic anhydride** are summarized in the table below.

Property	Value	Source
Molecular Formula	C7H8O3	^{[1][2][3][4][5][6]}
Molecular Weight	140.14 g/mol	^{[1][2][5][6]}
IUPAC Name	3-prop-2-enyloxolane-2,5-dione	^[2]
CAS Number	7539-12-0	^{[2][3][4]}

Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the chemical name and its fundamental molecular properties.

Relationship of Allylsuccinic Anhydride Properties



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Caption: Logical diagram connecting the chemical compound to its molecular formula and weight.

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